Application Note: Quantitative Analysis of o-Methylbenzyl Acetate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*o-Methylbenzyl acetate*
CAS No.:	*17373-93-2*
Cat. No.:	*B094660*

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Abstract and Introduction

o-Methylbenzyl acetate (CAS No. 17373-93-2), also known as (2-methylphenyl)methyl acetate, is an aromatic ester utilized in the fragrance and flavor industries and as an intermediate in chemical synthesis.[1][2][3] Accurate and precise quantification of this compound is critical for quality control in manufacturing, ensuring consistency in consumer products, and for pharmacokinetic studies in drug development. This document provides detailed analytical methods for the robust quantification of **o-Methylbenzyl acetate**, tailored for researchers, scientists, and quality control professionals. We present two primary, validated methodologies: Gas Chromatography with Flame Ionization Detection (GC-FID) and Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. The protocols are designed to be self-validating, with an emphasis on the scientific rationale behind procedural steps to ensure technical accuracy and reproducibility.

Physicochemical Properties of **o-Methylbenzyl Acetate**

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A thorough understanding of the analyte's physicochemical properties is fundamental to analytical method development, influencing choices regarding solvents, temperature programs, and detection methods.

Property	Value	Source(s)
CAS Number	17373-93-2	[2][4][5]
Molecular Formula	$C_{10}H_{12}O_2$	[2][5][6]
Molecular Weight	164.20 g/mol	[2][3][5]
Appearance	Colorless to pale yellow clear liquid	[1]
Boiling Point	215 - 222 °C at 760 mmHg	[1][3]
Flash Point	99.4 - 99.7 °C	[1][4]
Density	~1.035 g/cm³	[4]
Solubility	Soluble in alcohol; sparingly soluble in water (372.8 mg/L @ 25 °C est.)	[1]
logP (o/w)	2.35 - 2.456	[1][2]

Primary Analytical Methodology: Gas Chromatography (GC)

Gas chromatography is the premier technique for analyzing volatile and semi-volatile compounds like **o-Methylbenzyl acetate** due to its high resolution and sensitivity. The compound's boiling point and thermal stability make it an ideal candidate for GC analysis.

Principle of GC-FID Analysis

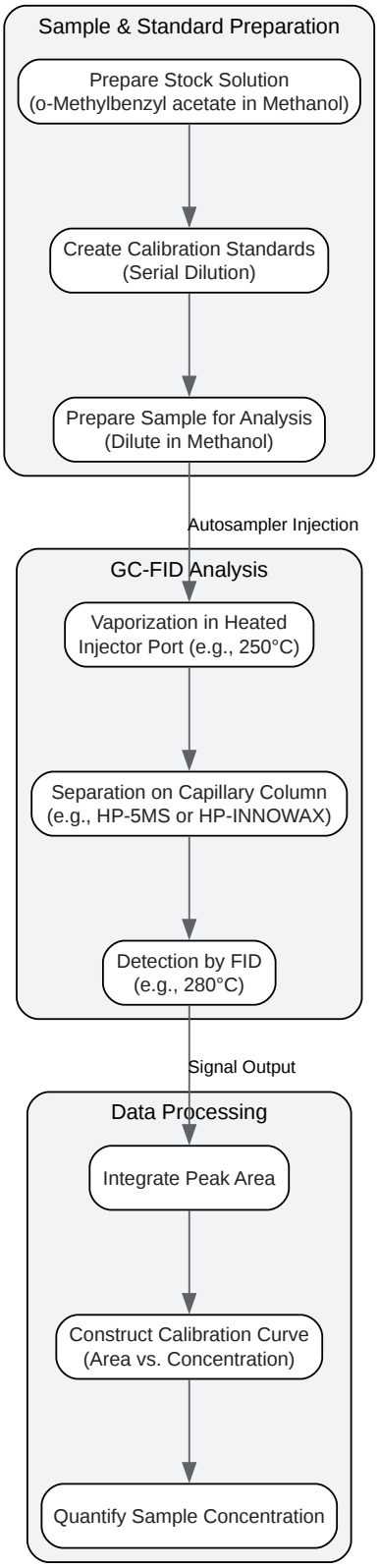
In this method, a liquid sample containing **o-Methylbenzyl acetate** is injected into the chromatograph, where it is vaporized. An inert carrier gas (e.g., Helium or Nitrogen) transports the vaporized sample through a capillary column. The column's stationary phase separates components based on their boiling points and polarity. As each component elutes from the

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column, it is combusted in a hydrogen-air flame in the Flame Ionization Detector (FID). This combustion produces ions, generating an electrical current proportional to the amount of analyte present.

GC-FID Experimental Workflow

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Caption: High-level workflow for the quantification of **o-Methylbenzyl acetate** using GC-FID.

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Detailed Protocol: GC-FID

- Reagent and Standard Preparation:
  - Solvent/Diluent: HPLC-grade Methanol or Ethyl Acetate.
  - Stock Standard (1000 µg/mL): Accurately weigh 100 mg of **o-Methylbenzyl acetate** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the chosen solvent.
  - Calibration Standards: Prepare a series of working standards (e.g., 5, 20, 50, 100, 250 µg/mL) by serial dilution of the stock standard in the same solvent.
- Sample Preparation:
  - Accurately weigh a known amount of the sample matrix expected to contain **o-Methylbenzyl acetate**.
  - Dissolve the sample in a volumetric flask with the chosen solvent.
  - Filter the solution through a 0.45 µm PTFE syringe filter to remove particulates. If necessary, dilute the filtrate to fall within the calibration range.
- GC Instrument Parameters:
  - The following parameters provide a robust starting point and can be optimized as needed.

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Parameter	Condition A (Non-Polar)	Condition B (Polar)
GC System	Agilent 7890B or equivalent	Agilent 7890B or equivalent
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm)	HP-INNOWAX (30 m x 0.25 mm, 0.25 µm)[7]
Injector	Split/Splitless, 250 °C	Split/Splitless, 250 °C
Injection Volume	1 µL	1 µL
Split Ratio	50:1 (Adjust as needed)	50:1 (Adjust as needed)
Carrier Gas	Helium, Constant Flow @ 1.0 mL/min	Nitrogen, Constant Flow @ 1.2 mL/min[7]
Oven Program	50 °C (hold 2 min), ramp 15 °C/min to 280 °C, hold 5 min	45 °C (hold 2 min), ramp 15 °C/min to 280 °C, hold 5 min[7]
Detector	FID, 280 °C	FID, 280 °C
Makeup Gas	Nitrogen	Nitrogen
Expected RT	~10-12 minutes	~13-15 minutes

- Data Analysis:
  - Integrate the peak area corresponding to the retention time of **o-Methylbenzyl acetate**.
  - Generate a linear regression calibration curve by plotting the peak area versus the concentration of the calibration standards.
  - Calculate the concentration of **o-Methylbenzyl acetate** in the prepared sample using the calibration curve equation.

Expertise & Causality: GC-FID Method

- Choice of Detector (FID): The Flame Ionization Detector is selected for its high sensitivity to organic compounds containing carbon-hydrogen bonds, its wide linear range, and its robustness. Since **o-Methylbenzyl acetate** is a hydrocarbon-rich ester, FID provides an excellent response.

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- Column Selection: Two column options are presented. The HP-5MS, a non-polar column, separates compounds primarily by boiling point.[7] The HP-INNOWAX, a polar polyethylene glycol (PEG) column, provides an alternative selectivity, separating based on both boiling point and polarity.[7] Using a polar column can be advantageous if the sample matrix contains non-polar impurities that might co-elute on an HP-5MS column.

- Temperature Program: The initial low temperature ensures efficient trapping of the analyte at the head of the column, leading to sharp peaks. The temperature ramp facilitates the timely elution of **o-Methylbenzyl acetate** and any higher-boiling components.

Secondary Analytical Methodology: Reverse-Phase HPLC

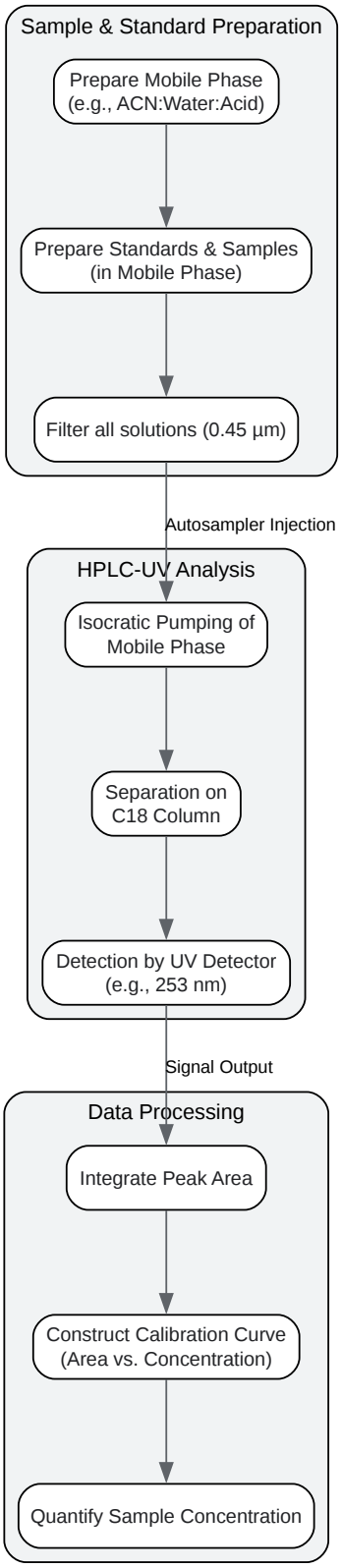
While GC is often preferred, RP-HPLC is a powerful alternative, especially for less volatile compounds or when analyzing complex matrices that are incompatible with high GC inlet temperatures.

Principle of RP-HPLC-UV Analysis

A liquid mobile phase pumps the sample through a column packed with a non-polar stationary phase (e.g., C18). **o-Methylbenzyl acetate**, being moderately non-polar (logP ~2.35), partitions between the mobile phase and the stationary phase.[2] A higher proportion of organic solvent in the mobile phase weakens this interaction, causing the analyte to elute faster. A UV detector measures the absorbance of the analyte's aromatic ring at a specific wavelength (e.g., 253 nm), which is proportional to its concentration.[8]

RP-HPLC Experimental Workflow

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Caption: High-level workflow for the quantification of **o-Methylbenzyl acetate** using RP-HPLC-UV.

Detailed Protocol: RP-HPLC

- Reagent and Standard Preparation:
  - Mobile Phase: Acetonitrile (ACN) and Water. A typical starting ratio is 60:40 (ACN:Water) with an acid modifier. Add 0.1% Phosphoric Acid or, for MS compatibility, 0.1% Formic Acid.[2][9] Filter the mobile phase through a 0.45 µm membrane filter and degas.
  - Stock and Calibration Standards: Prepare as described in the GC protocol (Section 3.3), but use the mobile phase as the diluent.
- Sample Preparation:
  - Prepare and filter samples as described in the GC protocol, using the mobile phase as the final diluent to ensure compatibility with the system.
- HPLC Instrument Parameters:

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	Newcrom R1 or equivalent C18 (e.g., 4.6 x 150 mm, 5 µm)[9]
Mobile Phase	Acetonitrile:Water (60:40) + 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min[8]
Column Temp.	25 °C
Injection Volume	10 µL
Detector	UV-Vis Diode Array Detector (DAD)
Detection λ	253 nm[8]
Run Time	10 minutes

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- Data Analysis:
  - Follow the same data analysis procedure as outlined for the GC-FID method (Section 3.4).

Expertise & Causality: HPLC Method

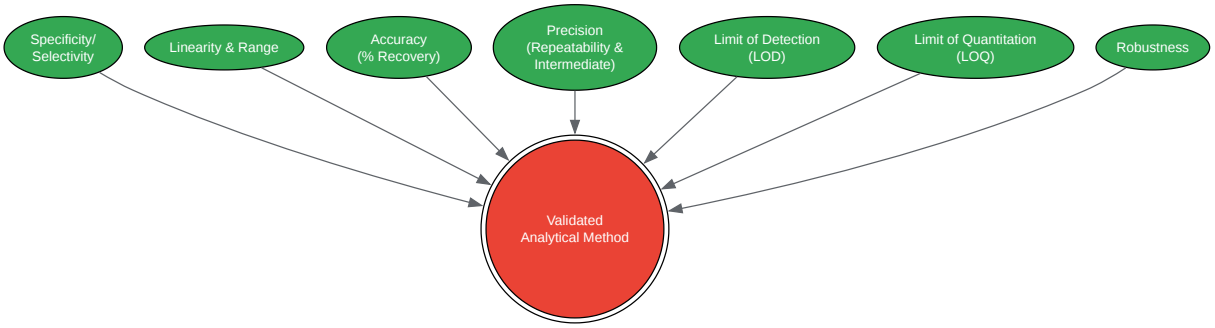
- Mobile Phase Composition: The ratio of acetonitrile to water is chosen to provide adequate retention and a reasonable run time. The acid modifier (phosphoric or formic acid) helps to protonate any free silanol groups on the column packing, preventing peak tailing and improving peak shape.
- Column Choice: A C18 column is the standard for reverse-phase chromatography and is well-suited for retaining a moderately non-polar compound like **o-Methylbenzyl acetate**. The Newcrom R1 column is specifically noted for low silanol activity, which further enhances peak symmetry.[2][9]
- Wavelength Selection: The detection wavelength of 253 nm is selected based on the UV absorbance of the phenyl group in the molecule, providing good sensitivity for quantification. [8]

Analytical Method Validation

To ensure trustworthiness, any quantitative method must be validated. The validation process demonstrates that the analytical procedure is suitable for its intended purpose. Key parameters are assessed according to guidelines such as the International Council for Harmonisation (ICH) Q2(R1).[8]

Method Validation Workflow

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Caption: Core parameters for the validation of an analytical quantification method.

Validation Parameter Acceptance Criteria

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Parameter	Description	Typical Acceptance Criteria
Specificity	Ability to assess the analyte unequivocally in the presence of other components (impurities, matrix).	Peak purity analysis; no interfering peaks at the analyte's retention time in blank/placebo injections.
Linearity	Proportionality of the analytical response to the analyte concentration over a given range.	Correlation coefficient (r^2) ≥ 0.999.
Accuracy	Closeness of test results to the true value, often assessed by spike recovery.	98.0% - 102.0% recovery for drug product.[10]
Precision	Closeness of agreement among a series of measurements (expressed as %RSD).	Repeatability (intra-day): RSD ≤ 2%. Intermediate Precision (inter-day): RSD ≤ 2%.
LOD	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated.	Signal-to-Noise ratio of 3:1.
LOQ	The lowest amount of analyte which can be quantitatively determined with suitable precision and accuracy.	Signal-to-Noise ratio of 10:1; precision at LOQ should meet acceptance criteria.
Robustness	Capacity to remain unaffected by small, deliberate variations in method parameters.	No significant change in results when parameters (e.g., flow rate ±10%, column temp ±5°C) are varied.

References

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- Separation of **O-Methylbenzyl acetate** on Newcrom R1 HPLC column. SIELC Technologies. [Link]
- ortho-methyl benzyl acetate, 17373-93-2. The Good Scents Company. [Link]
- **O-Methylbenzyl acetate**. SIELC Technologies. [Link]
- **o-Methylbenzyl acetate** | C10H12O2. BuyersGuideChem. [Link]
- **O-Methylbenzyl acetate** | C10H12O2 | CID 87085. PubChem, National Institutes of Health. [Link]
- **O-Methylbenzyl acetate** (CAS 17373-93-2): Odor profile, Properties, & IFRA compliance. TGSC. [Link]
- validation of acetate analytical methods. Laxmi Enterprise. [Link]
- METHYL ACETATE 1458. NIOSH - CDC. [Link]
- o-METHYLBENZYL ALCOHOL. Organic Syntheses Procedure. [Link]
- Benzyl Acetate. OSHA. [Link]
- **O-METHYLBENZYL ACETATE**. precisionFDA. [Link]
- p-Methylbenzyl acetate. NIST WebBook. [Link]
- Validation of Analytical Methods: A Review. Gavin Publishers. [Link]
- Development, Validation, and Greenness Assessment of Eco-Friendly Analytical Methods for the Determination of Abiraterone Acetate in Pure Form and Pharmaceutical Formulations. MDPI. [Link]
- Development and validation of a method for the simultaneous analysis of fatty acid ethyl esters, ethyl sulfate and ethyl glucuro. MOST Wiedzy. [Link]
- Supporting Information. [Link]

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Sources

- 1. ortho-methyl benzyl acetate, 17373-93-2 [thegoodscentscompany.com]
- 2. O-Methylbenzyl acetate | SIELC Technologies [sielc.com]
- 3. O-Methylbenzyl acetate | C10H12O2 | CID 87085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. o-Methylbenzyl acetate | C10H12O2 - BuyersGuideChem [buyersguidechem.com]
- 5. scent.vn [scent.vn]
- 6. GSRS [precision.fda.gov]
- 7. rsc.org [rsc.org]
- 8. Development, Validation, and Greenness Assessment of Eco-Friendly Analytical Methods for the Determination of Abiraterone Acetate in Pure Form and Pharmaceutical Formulations | MDPI [mdpi.com]
- 9. Separation of O-Methylbenzyl acetate on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 10. Validation of Analytical Methods: A Review [gavinpublishers.com]
- To cite this document: BenchChem. [Application Note: Quantitative Analysis of o-Methylbenzyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094660/docs#application-note-quantitative-analysis-of-o-methylbenzyl-acetate]

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